

Application Notes and Protocols: Progesterone Dosage and Administration in Animal Models

Author: BenchChem Technical Support Team. **Date:** December 2025

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Introduction

Progesterone, a crucial steroid hormone, plays a significant role in the central nervous system, influencing processes such as neuroprotection, memory consolidation, and behavior. Its therapeutic potential is a subject of extensive preclinical research, necessitating standardized protocols for its administration in animal models. This document provides detailed application notes on progesterone dosage, administration routes, and experimental protocols in rodent models, primarily mice and rats. It also elucidates the key signaling pathways through which progesterone exerts its effects.

Data Presentation: Progesterone Dosage in Rodent Models

The following tables summarize progesterone dosages used in various studies, categorized by animal model, administration route, and research application.

Table 1: Progesterone Dosage in Mice

Research Application	Strain	Administration Route	Dosage	Vehicle	Reference
Memory Consolidation	C57BL/6 (Ovariectomized)	Intraperitoneal (i.p.)	5, 10, 20 mg/kg	2-hydroxypropyl- β-cyclodextrin in saline	[1][2][3]
Memory Consolidation	C57BL/6 (Ovariectomized)	Subcutaneously (s.c.)	10 mg/kg	Not specified	[4]
Neuroprotection (Stroke)	C57 BL/6 (Male)	Intraperitoneal (i.p.)	8 mg/kg	Dimethylsulfoxide (DMSO)	[5][6]
Neuroprotection (Stroke)	C57 BL/6 (Male)	Subcutaneously (s.c.) Infusion	1.0 µl/h of a 50 mg/ml solution	Not specified	[5][6]
Neuroprotection (Parkinson's Model)	Male Mice	Intraperitoneal (i.p.) then Subcutaneously (s.c.)	8 mg/kg or 16 mg/kg	Not specified	[7]

Table 2: Progesterone Dosage in Rats

Research Application	Strain	Administration Route	Dosage	Vehicle	Reference
Neuroprotection (Stroke)	Spontaneously Hypertensive (Male)	Not specified	4 mg/kg or 8 mg/kg	Dimethylsulfoxide (DMSO)	[8]
Teratogenesis Study	Sprague-Dawley	Intragastric (i.g.)	80 mg/kg	20 mg/mL solution of sodium carboxymethylcellulose	[9]
Teratogenesis Study	Sprague-Dawley	Intramuscular (i.m.)	20 mg/kg	20 mg/mL P4 injection	[9]
Teratogenesis Study	Sprague-Dawley	Vaginal	18 mg/kg	80 mg/mL P4 sustained-release vaginal gel	[9]

Experimental Protocols

Protocol 1: Intraperitoneal (IP) Injection of Progesterone in Mice/Rats

Materials:

- Progesterone
- Vehicle (e.g., 2-hydroxypropyl- β -cyclodextrin, DMSO, sesame oil)
- Sterile syringes (1 mL or 3 mL)
- Sterile needles (25-27 gauge for mice, 23-25 gauge for rats)[10]
- 70% ethanol

- Animal scale
- Appropriate personal protective equipment (PPE)

Procedure:

- Preparation of Progesterone Solution:
 - Accurately weigh the required amount of progesterone.
 - Dissolve the progesterone in the chosen vehicle to achieve the desired final concentration. Ensure the solution is homogenous. For example, to prepare a 10 mg/mL solution for a 10 mg/kg dose in a 25g mouse (requiring 0.25 mg), you would need a small, accurately measured volume.
- Animal Handling and Restraint:
 - Weigh the animal to calculate the precise injection volume.
 - For a one-person technique, restrain the mouse by scruffing the neck and back skin to immobilize the head and body. For rats, a two-person technique is often preferred for safety and stability.[\[10\]](#)
 - Position the animal in dorsal recumbency with the head tilted slightly downward.[\[11\]](#)
- Injection Site Identification and Preparation:
 - Identify the lower right quadrant of the abdomen. This location is chosen to avoid the cecum, which is typically on the left side.[\[12\]](#)[\[13\]](#)
 - Cleanse the injection site with a 70% ethanol swab.
- Injection:
 - Insert the needle, bevel up, at a 30-45 degree angle into the peritoneal cavity.[\[10\]](#)[\[12\]](#)
 - Gently aspirate to ensure no fluid (e.g., urine, blood, intestinal contents) is drawn into the syringe. If fluid is aspirated, withdraw the needle and reinject at a different site with a new

sterile needle.[11]

- Slowly inject the calculated volume of the progesterone solution.
- Withdraw the needle and return the animal to its cage.
- Post-injection Monitoring:
 - Observe the animal for any signs of distress, such as bleeding at the injection site, abdominal swelling, or changes in behavior.

Protocol 2: Subcutaneous (SC) Injection of Progesterone in Mice

Materials:

- Progesterone
- Vehicle (e.g., sesame oil)
- Sterile syringes (1 mL)
- Sterile needles (26-27 gauge)[14]
- 70% ethanol (optional for SC injections)
- Animal scale
- Appropriate PPE

Procedure:

- Preparation of Progesterone Solution:
 - Follow the same procedure as for IP injections to prepare the progesterone solution.
- Animal Handling and Restraint:
 - Weigh the animal to determine the correct injection volume.

- Restrain the mouse by grasping the loose skin over the neck and shoulders (scruffing).
- Injection Site Identification and Preparation:
 - The most common site for subcutaneous injection is the loose skin over the back, between the shoulder blades.
 - Lift the skin to create a "tent."
 - Disinfection with 70% ethanol is recommended but not always mandatory for subcutaneous injections.[14]
- Injection:
 - Insert the needle, bevel up, into the base of the skin tent.[14]
 - Gently aspirate to ensure a blood vessel has not been entered.
 - Inject the progesterone solution into the subcutaneous space.
 - Withdraw the needle and gently massage the area to aid dispersal of the solution.
- Post-injection Monitoring:
 - Return the animal to its cage and monitor for any adverse reactions, such as skin irritation or leakage at the injection site.

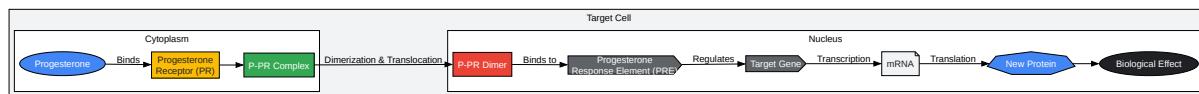
Signaling Pathways and Mechanisms of Action

Progesterone exerts its biological effects through two main signaling pathways: the classical (genomic) pathway and the non-classical (non-genomic) pathway.

Classical (Genomic) Signaling Pathway

In the classical pathway, progesterone binds to intracellular progesterone receptors (PRs), which are ligand-activated transcription factors.[15] This binding triggers a conformational change in the receptor, leading to its dimerization and translocation into the nucleus. Inside the nucleus, the progesterone-PR complex binds to specific DNA sequences known as progesterone response elements (PREs) in the promoter regions of target genes, thereby

regulating their transcription.[15][16] This genomic mechanism is relatively slow, taking hours to manifest its effects.

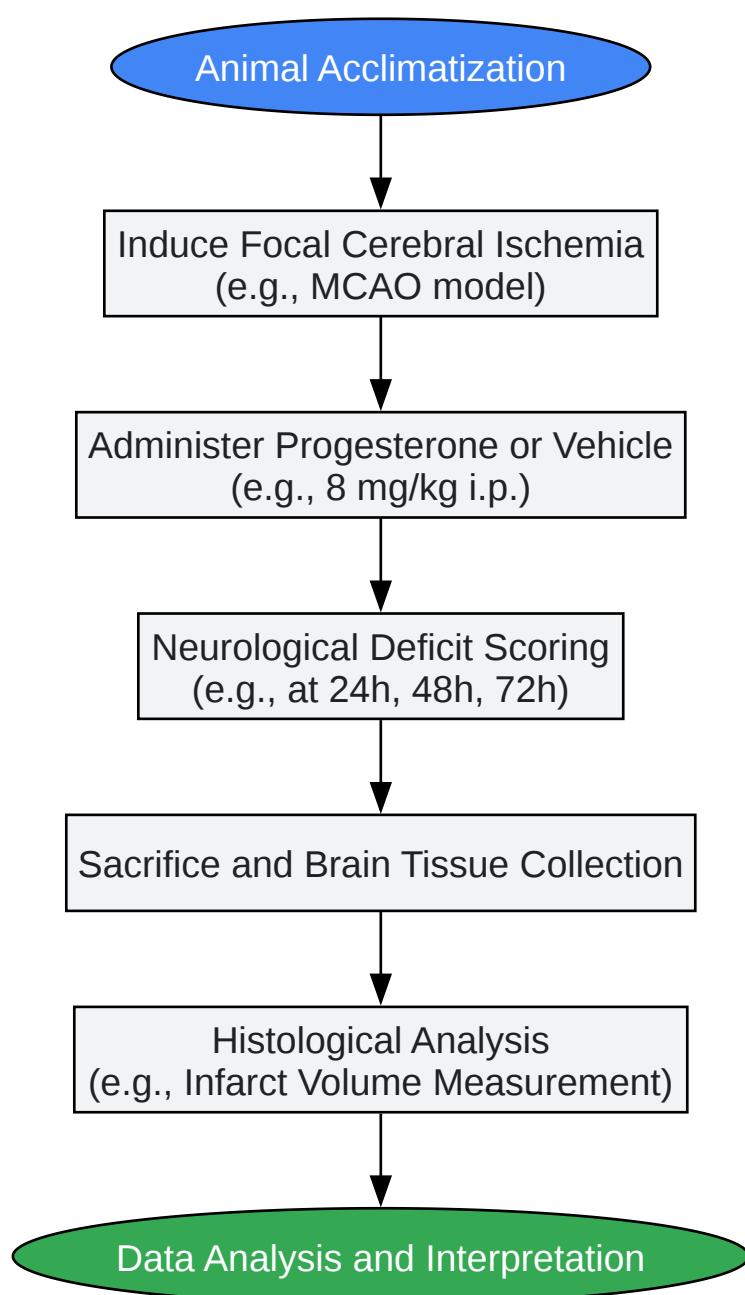
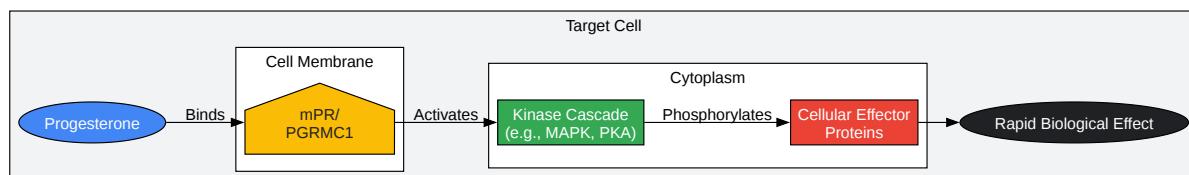


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Caption: Classical (genomic) progesterone signaling pathway.

Non-Classical (Non-Genomic) Signaling Pathway

The non-classical pathway involves rapid, non-genomic actions of progesterone that are initiated at the cell membrane. Progesterone can bind to membrane-associated progesterone receptors (mPRs) and progesterone receptor membrane component 1 (PGRMC1).[15][17] This binding activates intracellular signaling cascades, such as the mitogen-activated protein kinase (MAPK) and protein kinase A (PKA) pathways, leading to rapid cellular responses that do not require gene transcription.[15][18] These effects can occur within seconds to minutes.



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- To cite this document: BenchChem. [Application Notes and Protocols: Progesterone Dosage and Administration in Animal Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2760011#progesterone-dosage-and-administration-in-animal-models]

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